

Application Notes and Protocols for the Synthesis of Xenon Hexafluoroplatinate

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Compound of Interest

Compound Name: *Platinum hexafluoride*

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Introduction

The synthesis of xenon hexafluoroplatinate, first achieved by Neil Bartlett in 1962, represents a landmark in chemical history, demonstrating for the first time that the noble gases are not entirely inert.^{[1][2]} This discovery opened up a new field of research into the chemistry of elements previously thought to be unreactive.^{[1][3]} The reaction involves the direct combination of xenon gas (Xe) with the powerful oxidizing agent **platinum hexafluoride** (PtF₆) to form an orange-yellow solid.^{[2][4]}

Initially, the product was formulated as Xe⁺[PtF₆]⁻.^[5] However, subsequent studies have shown that the composition of the product is more complex and can be a mixture of various salts, including [XeF]⁺[PtF₅]⁻ and [XeF]⁺[Pt₂F₁₁]⁻, depending on the reaction conditions.^[5] These application notes provide a detailed overview of the experimental setup, protocols, and safety considerations for the synthesis of this historically significant compound.

Data Presentation

The following table summarizes the key quantitative data related to the reactants and the resulting product. It is important to note that the exact composition of the product can vary, which affects the molar mass and yield calculations.

Parameter	Value	Reference
Reactants		
Xenon (Xe) Molar Mass	131.29 g/mol	[1]
Platinum Hexafluoride (PtF ₆) Molar Mass	309.07 g/mol	[6]
PtF ₆ Appearance	Dark-red volatile solid, red gas	[6]
Reaction Conditions		
Temperature	Room temperature or initial mixing at 77 K (-196 °C) followed by slow warming	[4][7]
Solvent (optional)	Sulfur Hexafluoride (SF ₆)	[5]
Product		
Nominal Formula	XePtF ₆	[4]
Appearance	Orange-yellow solid	[4][7]
Molar Mass (for XePtF ₆)	~440.36 g/mol	[7]
Decomposition Temperature	> 100 °C	[7]
Reactivity with Water	Vigorous hydrolysis	[4][7]

Experimental Protocols

Protocol 1: Direct Reaction of Gaseous Xenon and Platinum Hexafluoride (Bartlett's Original Method)

This protocol outlines the original method used by Neil Bartlett, which involves the direct reaction of the two gases at room temperature.[8]

Materials and Equipment:

- High-purity xenon gas

- **Platinum hexafluoride** gas
- A custom-made glass apparatus consisting of two bulbs connected by a break-seal
- Vacuum line
- Appropriate personal protective equipment (PPE), including a full-face shield, heavy-duty gloves, and a lab coat.

Procedure:

- **Apparatus Preparation:** A two-bulb glass apparatus with a break-seal is thoroughly cleaned, dried, and evacuated using a vacuum line.
- **Introduction of Reactants:**
 - In one bulb, a known quantity of deep-red **platinum hexafluoride** gas is condensed.[\[8\]](#)
 - In the second bulb, a stoichiometric or slight excess of colorless xenon gas is introduced.[\[8\]](#)
- **Reaction Initiation:** The apparatus is allowed to reach room temperature. The break-seal separating the two bulbs is then broken, allowing the gases to mix.
- **Observation:** An immediate reaction occurs upon mixing, evidenced by the formation of an orange-yellow solid that precipitates on the walls of the reaction vessel.[\[9\]](#)
- **Product Isolation:** The unreacted gases (if any) can be removed by gentle evacuation. The solid product remains in the reaction vessel. Due to its reactivity, the product must be handled in an inert atmosphere.

Protocol 2: Reaction in a Solvent at Cryogenic Temperatures

This method provides better control over the reaction by using an inert solvent and low temperatures.[\[5\]](#)[\[7\]](#)

Materials and Equipment:

- High-purity xenon gas
- **Platinum hexafluoride**
- Sulfur hexafluoride (SF₆) gas (as a solvent)
- A reaction vessel suitable for cryogenic temperatures and handling of corrosive gases (e.g., a quartz or nickel tube with appropriate valves)
- Liquid nitrogen
- Vacuum line
- Glove box or inert atmosphere chamber
- PPE as in Protocol 1

Procedure:

- Apparatus Preparation: The reaction vessel is passivated with fluorine gas, then thoroughly evacuated and cooled to 77 K using a liquid nitrogen bath.
- Introduction of Reactants:
 - A known amount of **platinum hexafluoride** is introduced into the reaction vessel.
 - Sulfur hexafluoride is then condensed into the vessel to act as a solvent.
 - Finally, xenon gas is condensed into the vessel. The reactants are combined as gaseous solutions in SF₆.^[5]
- Reaction: The liquid nitrogen bath is removed, and the reaction vessel is allowed to warm slowly to room temperature. This allows for a controlled reaction to occur.
- Product Formation: As the mixture warms, the orange-yellow solid product precipitates out of the solution.
- Isolation and Purification:

- The solvent (SF_6) and any unreacted starting materials are removed by vacuum distillation at low temperature.
- The solid product is then handled and stored under an inert atmosphere.

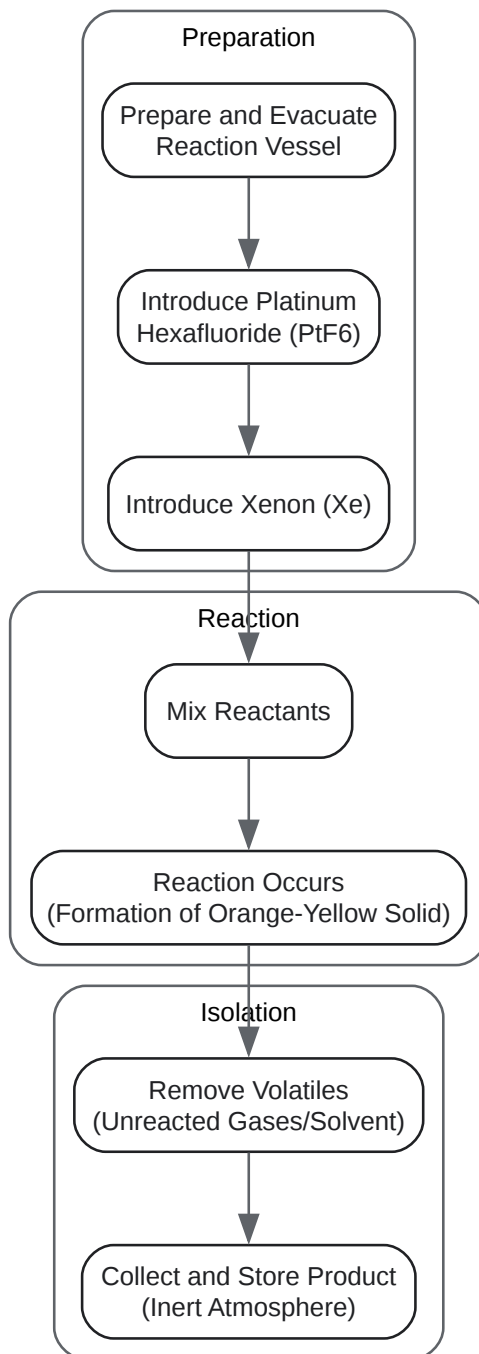
Safety and Handling

- **Platinum Hexafluoride** (PtF_6): PtF_6 is an extremely powerful oxidizing agent and is highly corrosive. It reacts vigorously with water and organic materials. It must be handled in a dry, inert atmosphere using materials that are resistant to fluorinating agents (e.g., nickel, Monel, or passivated stainless steel). Severe burns can result from contact with skin or mucous membranes. Inhalation can be fatal.
- **Xenon Fluorides**: The product, which is a mixture of xenon-platinum-fluorine compounds, is also a strong oxidizing and fluorinating agent. It hydrolyzes in the presence of moisture to release hazardous substances, including hydrogen fluoride (HF).
- **Personal Protective Equipment (PPE)**: Always work in a well-ventilated fume hood. Wear a full-face shield, heavy-duty gloves (e.g., neoprene or butyl rubber), and a lab coat. A self-contained breathing apparatus (SCBA) may be necessary for certain operations.
- **Emergency Procedures**: In case of exposure, immediately flush the affected area with copious amounts of water and seek urgent medical attention. Have calcium gluconate gel readily available for treating HF burns.

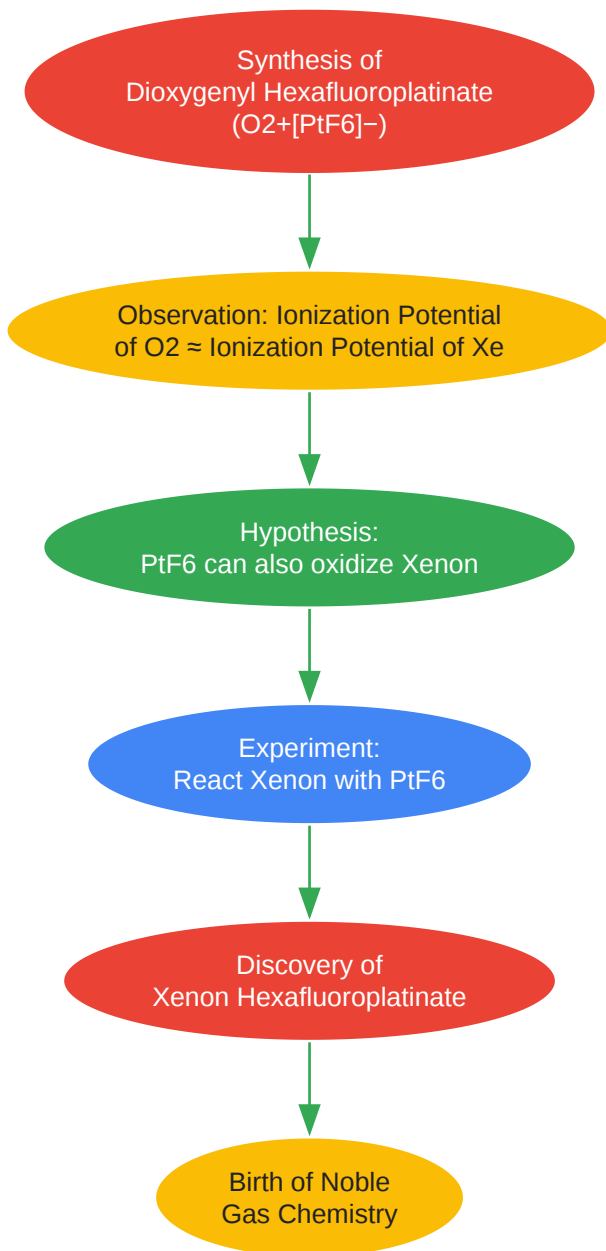
Diagrams

Experimental Workflow

Experimental Workflow for Xenon Hexafluoroplatinate Synthesis



Logical Path to the First Noble Gas Compound



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